

Application Notes and Protocols for 3-(3-Chlorophenyl)propan-1-amine

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Compound of Interest

Compound Name: 3-(3-Chlorophenyl)propan-1-amine

Cat. No.: B095525

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For Researchers, Scientists, and Drug Development Professionals

This document provides guidelines for the safe handling and storage of **3-(3-Chlorophenyl)propan-1-amine** (CAS No. 18655-49-7). The information is compiled from available safety data resources. Researchers should always consult a comprehensive Safety Data Sheet (SDS) from their supplier before use and perform a thorough risk assessment.

Safety and Handling

1.1 Hazard Summary

3-(3-Chlorophenyl)propan-1-amine is a chemical intermediate intended for research and development purposes. Based on available data for the compound and structurally similar molecules, it should be handled with care. The primary potential hazards are associated with ingestion, skin contact, and inhalation.

Hazard Statements:

- H303: May be harmful if swallowed.
- H313: May be harmful in contact with skin.
- H333: May be harmful if inhaled.

1.2 Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is crucial to minimize exposure.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Chemical safety goggles or a face shield should be worn to protect against splashes.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use.
Respiratory Protection	Respirator	Use in a well-ventilated area. If ventilation is inadequate or when handling powders, an N95 or higher-rated respirator may be necessary.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn.

1.3 Engineering Controls

- Work with **3-(3-Chlorophenyl)propan-1-amine** should be conducted in a well-ventilated laboratory.
- For procedures that may generate dust or aerosols, a chemical fume hood is recommended.
- An eyewash station and safety shower should be readily accessible in the work area.

1.4 Spill and Waste Disposal

- Spills: In case of a spill, evacuate the area. Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Waste Disposal: Dispose of waste materials in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

Storage Guidelines

Proper storage is essential to maintain the integrity and stability of **3-(3-Chlorophenyl)propan-1-amine**.

Parameter	Recommendation
Temperature	Short-term (1-2 weeks): -4°C Long-term (1-2 years): -20°C [1]
Container	Store in a tightly sealed, light-resistant container.
Atmosphere	Store in a dry environment.
Incompatible Materials	Avoid strong oxidizing agents.

Quantitative Data

A comprehensive Safety Data Sheet with detailed quantitative physical and chemical properties for **3-(3-Chlorophenyl)propan-1-amine** was not publicly available at the time of this writing. Researchers should consult the documentation provided by their chemical supplier for specific data such as melting point, boiling point, density, and solubility.

Experimental Protocols

4.1 Protocol: Preparation of a Stock Solution

This protocol outlines a general procedure for preparing a stock solution of **3-(3-Chlorophenyl)propan-1-amine**. All work should be performed in a chemical fume hood.

Materials:

- **3-(3-Chlorophenyl)propan-1-amine**
- Appropriate solvent (e.g., DMSO, Ethanol)
- Volumetric flask

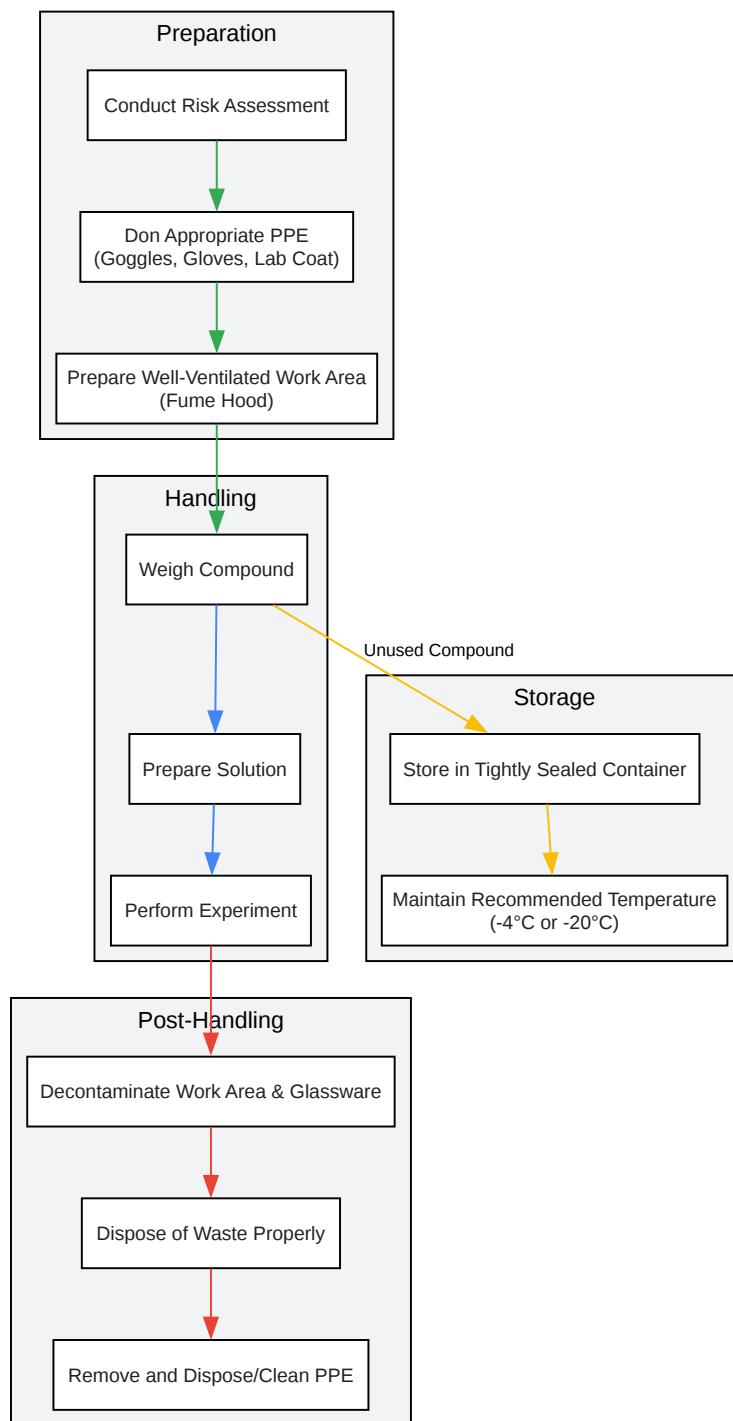
- Analytical balance
- Spatula
- Pipettes
- Personal Protective Equipment (as outlined in section 1.2)

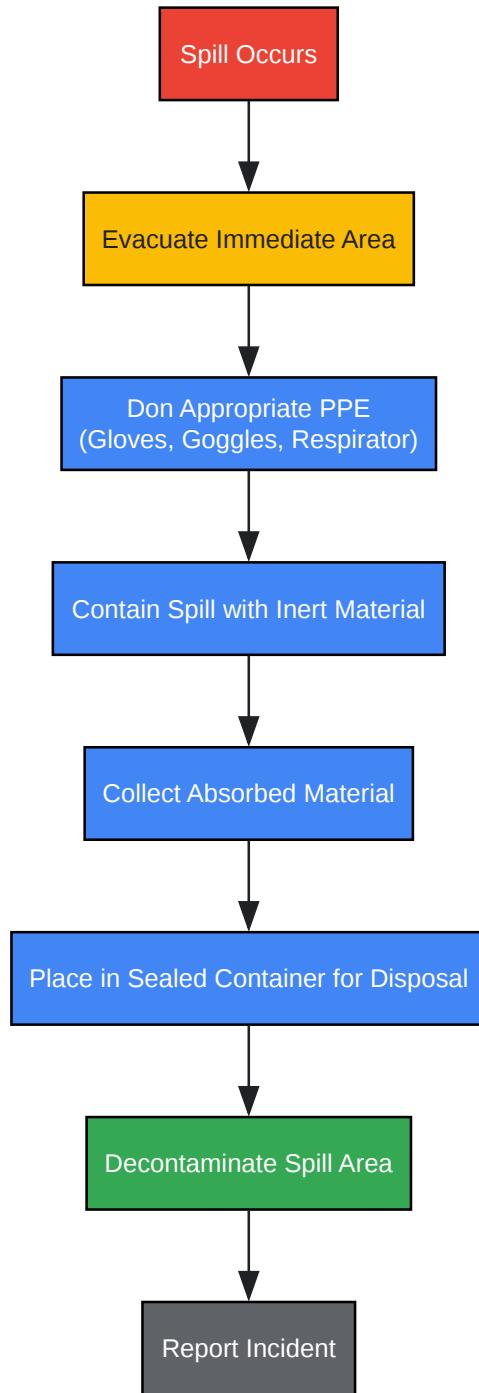
Procedure:

- Pre-weighing: Tare a clean, dry weighing vessel on the analytical balance.
- Weighing: Carefully weigh the desired amount of **3-(3-Chlorophenyl)propan-1-amine** into the weighing vessel. Record the exact weight.
- Transfer: Quantitatively transfer the weighed compound into the volumetric flask.
- Dissolution: Add a small amount of the chosen solvent to the volumetric flask and swirl gently to dissolve the compound.
- Dilution: Once the solid is fully dissolved, add the solvent to the calibration mark of the volumetric flask.
- Mixing: Cap the flask and invert several times to ensure a homogenous solution.
- Labeling: Clearly label the flask with the chemical name, concentration, solvent, and date of preparation.
- Storage: Store the stock solution under the recommended conditions (see Section 2.0).

Diagrams

Safe Handling and Storage Workflow for 3-(3-Chlorophenyl)propan-1-amine



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References

- 1. aaronchem.com [aaronchem.com]
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